

Comprehensive Safety Protocol: Handling Diethylaminosulfur Trifluoride (DAST)

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Compound of Interest

Compound Name: Diethylaminosulfur trifluoride

Cat. No.: B140258

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Introduction: **Diethylaminosulfur trifluoride** (DAST) is a versatile fluorinating agent used in various chemical syntheses. However, its utility is matched by its significant hazards. DAST is corrosive, reacts violently with water to produce toxic hydrogen fluoride (HF) gas, is flammable, and can decompose violently at temperatures above 50°C. Adherence to strict safety protocols is therefore non-negotiable to ensure the well-being of laboratory personnel and the integrity of research.

This guide provides essential, procedural information for the safe handling, storage, and disposal of DAST, tailored for researchers, scientists, and drug development professionals.

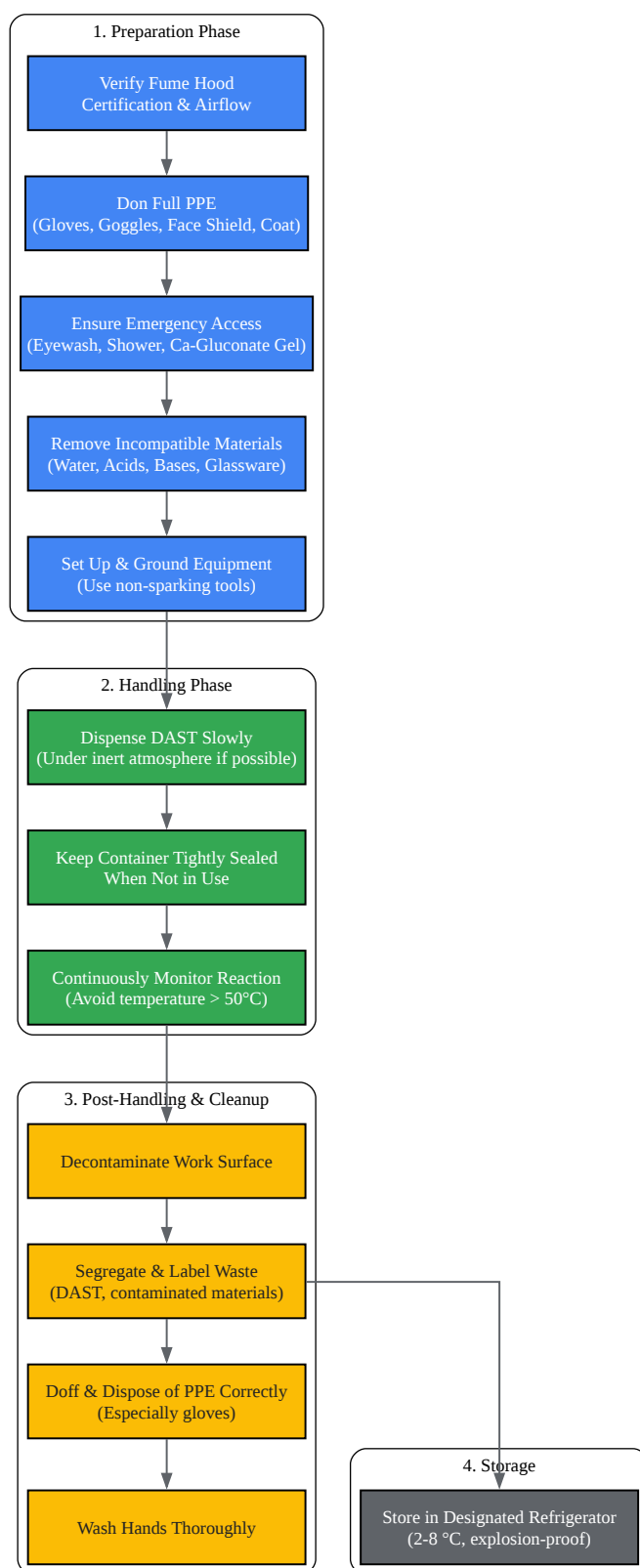
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical. The following table summarizes the minimum required PPE when handling DAST. Always consult the specific Safety Data Sheet (SDS) and your institution's safety guidelines.

Body Area	Required Equipment	Specifications & Rationale
Eyes / Face	Tightly fitting safety goggles AND a face shield (minimum 8-inch).[1]	Provides protection from splashes and fumes. Standard safety glasses are insufficient. Must conform to EN 166 (EU) or NIOSH (US) standards.[1][2]
Skin / Body	Flame-retardant and chemical-impermeable suit or lab coat. [2]	Protects against skin contact and potential fires. Antistatic properties are recommended to prevent ignition from static discharge.[3]
Hands	Chemical-impermeable gloves. [2]	Use gloves specifically rated for DAST. Always inspect gloves for integrity before use and practice proper removal techniques to avoid contaminating skin.[1] Dispose of gloves immediately after handling.
Respiratory	Full-face respirator with appropriate cartridges.	Required if exposure limits are exceeded, if vapors or aerosols are generated, or if working outside of a certified chemical fume hood.[2][4] Use respirators approved by NIOSH (US) or CEN (EU).[1]
Feet	Closed-toe safety shoes.[5]	Protects feet from spills and falling objects.

Operational Plan: Safe Handling Workflow

All operations involving DAST must be conducted within a certified chemical fume hood. The following workflow provides a step-by-step guide for safe handling.



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Caption: Step-by-step workflow for the safe handling of DAST.

Emergency Procedures

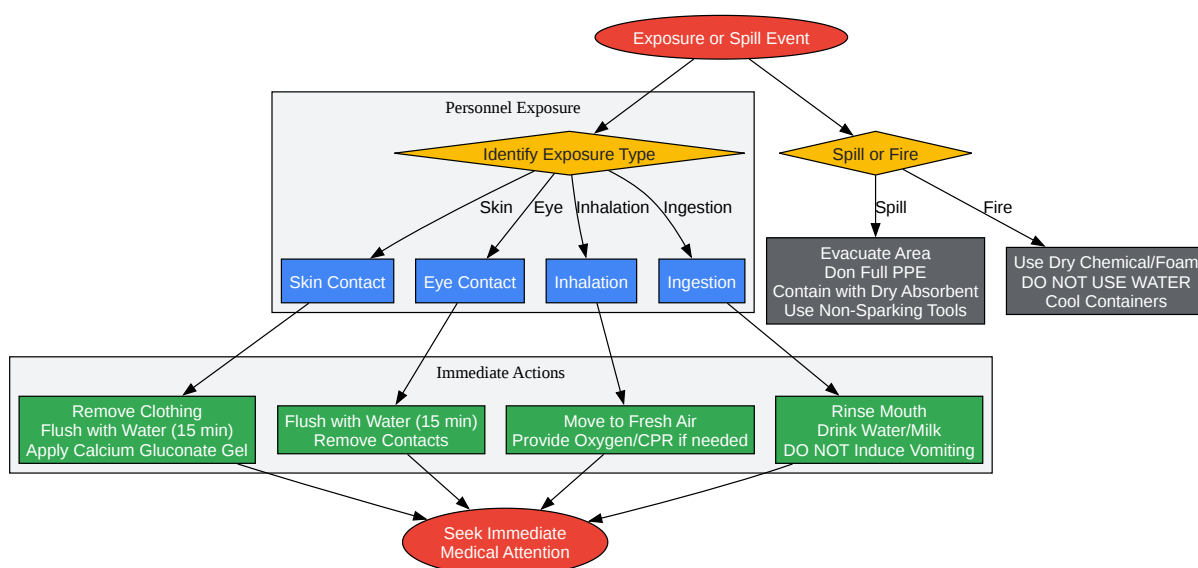
Immediate and correct response to a DAST exposure is critical. Symptoms of exposure to the decomposition product, HF, may be delayed.

Exposure Type	Immediate First Aid Response
Inhalation	Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Call for immediate medical attention.[4][5]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes.[5] Apply 2.5% calcium gluconate gel to the affected area continuously until medical help arrives.[3] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[5] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention from an ophthalmologist.
Ingestion	Do NOT induce vomiting.[5] If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water or milk to dilute the substance.[3] Never give anything by mouth to an unconscious person.[5] Call for immediate medical attention.

Spill & Fire Response:

- Spill: Evacuate unnecessary personnel.[5] Wearing full PPE, absorb the spill with a dry, inert chemical absorbent (e.g., Chemizorb®).[3] Do not use water.[4] Collect the material using non-sparking, explosion-proof equipment and place it in a suitable, closed container for disposal.[4][5] Ventilate the area thoroughly.

- Fire: DAST is flammable.[4] Use dry powder, dry sand, or alcohol-resistant foam to extinguish.[4] DO NOT USE WATER.[4] Firefighters must wear gas-tight chemical protective clothing and self-contained breathing apparatus (SCBA).[5] There is a risk of explosion if containers are heated under confinement.[4][5]



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Caption: Emergency response decision tree for DAST incidents.

Disposal Plan

Chemical waste management must comply with all local, regional, and national regulations.

- **Do Not Neutralize:** Do not attempt to neutralize DAST waste in the lab. It reacts violently with water, acids, and bases.[\[5\]](#)
- **Segregate Waste:** Keep DAST waste separate from all other waste streams, especially aqueous waste.
- **Containerize:** Collect surplus DAST and any contaminated materials (e.g., absorbent, gloves) in a designated, properly labeled, and sealed container. The container must be compatible with DAST (e.g., not glass).[\[5\]](#)[\[6\]](#)
- **Professional Disposal:** Waste must be disposed of through a licensed professional waste disposal service.[\[1\]](#) The recommended method is incineration in a facility equipped with an afterburner and a scrubber to handle the hazardous decomposition products like HF.[\[5\]](#)
- **Empty Containers:** Handle empty containers as if they still contain the product, as residual vapors are flammable and hazardous.[\[5\]](#)

Storage Requirements

Proper storage is essential to maintain the stability of DAST and prevent hazardous situations.

Parameter	Requirement	Rationale
Temperature	2 - 8 °C.[5]	DAST can decompose violently at higher temperatures. Use an explosion-proof refrigerator.[5]
Atmosphere	Store under an inert gas (e.g., Nitrogen, Argon).[5]	DAST is moisture-sensitive.[5]
Container	Tightly closed, original container.[3]	Prevents moisture ingress and leakage. Containers must be carefully resealed after opening.[1]
Incompatible Materials	Water, acids, strong bases, strong oxidizing agents, alcohols, and glass.[4][5]	DAST reacts violently or dangerously with these substances.[5]
Storage Area	A dry, well-ventilated, designated corrosives area.[5][7]	Ensures separation from incompatible materials and provides a safe storage environment.

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